

Essential Safety and Handling Guidelines for Pavinetant

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Pavinetant
CAS No.:	941690-55-7
Cat. No.:	B1678561

[Get Quote](#)

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides crucial safety and logistical information for the handling and disposal of **Pavinetant** (CAS 941690-55-7), a neurokinin-3 receptor antagonist.^{[1][2]} Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE) and Safe Handling

While the Safety Data Sheet (SDS) from MedChemExpress classifies **Pavinetant** as not a hazardous substance or mixture, it is imperative to follow standard laboratory safety protocols to minimize any potential risk.^[1] The following PPE is recommended for all procedures involving **Pavinetant**:

Protective Equipment	Specification	Rationale
Gloves	Nitrile or latex, powder-free	Prevents direct skin contact.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes or airborne particles.
Lab Coat	Standard laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation. Use a NIOSH-approved respirator if generating dust or aerosols.	Minimizes inhalation exposure.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Pavinetant** in a tightly sealed container in a cool, dry, and well-ventilated area.^[3]
- For long-term storage, refer to the manufacturer's recommendations, typically at -20°C for up to one year or -80°C for up to two years.^[4]

2. Preparation of Solutions:

- Handle the solid form of **Pavinetant** in a well-ventilated area or a chemical fume hood to avoid inhalation of any fine particles.
- When preparing solutions, for example in DMSO, sonication may be required to aid dissolution.
- Use appropriate solvents as recommended by the supplier. Common solvents include DMSO, ethanol, and saline solutions.

3. During Experimentation:

- Always wear the recommended personal protective equipment.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory area where **Pavinetant** is being handled.
- In case of accidental contact, follow the first aid measures outlined in the Safety Data Sheet.

Disposal Plan: Waste Management

Proper disposal of **Pavinetant** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Pavinetant:** Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain or in regular trash.
- **Contaminated Materials:** All disposable items that have come into contact with **Pavinetant**, such as pipette tips, gloves, and empty vials, should be collected in a designated, sealed waste container.
- **Waste Containers:** Use clearly labeled containers for chemical waste.

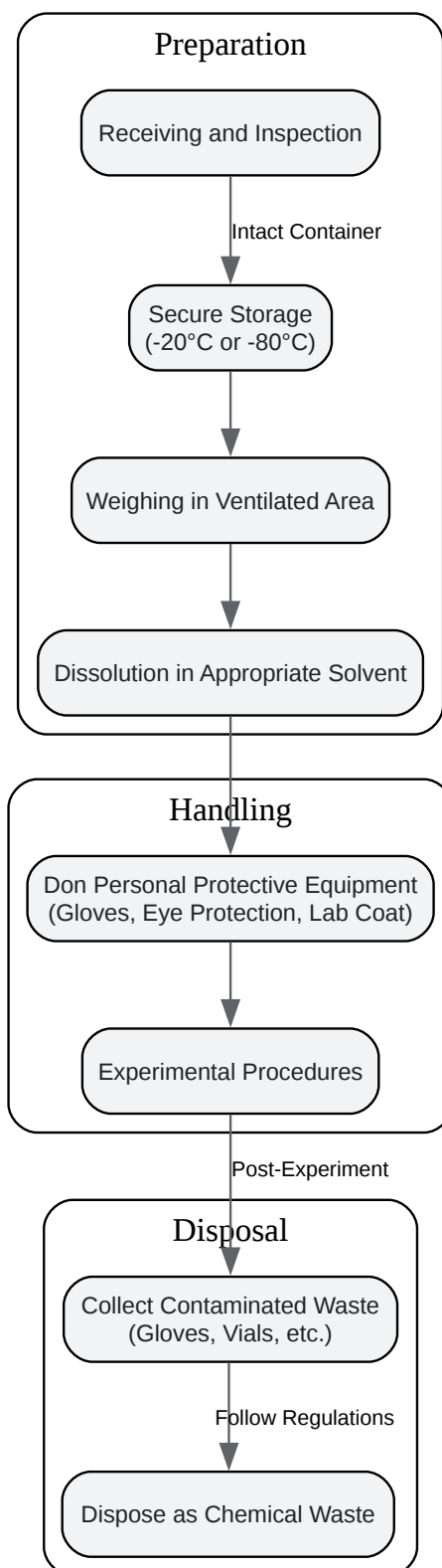
Emergency Procedures

In the event of an accidental exposure or spill, follow these procedures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal as chemical waste. Ventilate the area and clean the spill site thoroughly.

Safe Handling Workflow for Pavinetant



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Pavinetant** from receipt to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. Pavinetant - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. targetmol.com](https://targetmol.com) [targetmol.com]
- [4. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guidelines for Pavinetant]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1678561/docs#essential-safety-and-handling-guidelines-for-pavinetant\]](https://www.benchchem.com/product/b1678561/docs#essential-safety-and-handling-guidelines-for-pavinetant)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)